

A Technical Guide to the Discovery and Synthesis of Novel NAMPT Modulators

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Compound of Interest

Compound Name: *Nampt-IN-9*

Cat. No.: *B12399594*

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Disclaimer: Initial searches for a specific molecule designated "**Nampt-IN-9**" did not yield public-domain information. Therefore, this document serves as an in-depth technical guide on the discovery, synthesis, and core principles of a representative class of novel Nicotinamide Phosphoribosyltransferase (NAMPT) Positive Allosteric Modulators (N-PAMs), based on recent advancements in the field.

Executive Summary

Nicotinamide Phosphoribosyltransferase (NAMPT) is the rate-limiting enzyme in the primary salvage pathway for nicotinamide adenine dinucleotide (NAD⁺) biosynthesis in mammals.[1][2] Given the critical role of NAD⁺ in cellular metabolism, DNA repair, and signaling, NAMPT has emerged as a key therapeutic target.[3][4] While NAMPT inhibitors have been extensively explored for oncology, a newer strategy involves the activation of NAMPT to counteract the age-related decline in NAD⁺ levels, which is implicated in metabolic and neurodegenerative diseases.[5][6] This guide details the discovery, mechanism, and characterization of novel NAMPT Positive Allosteric Modulators (N-PAMs), a promising class of NAMPT activators.

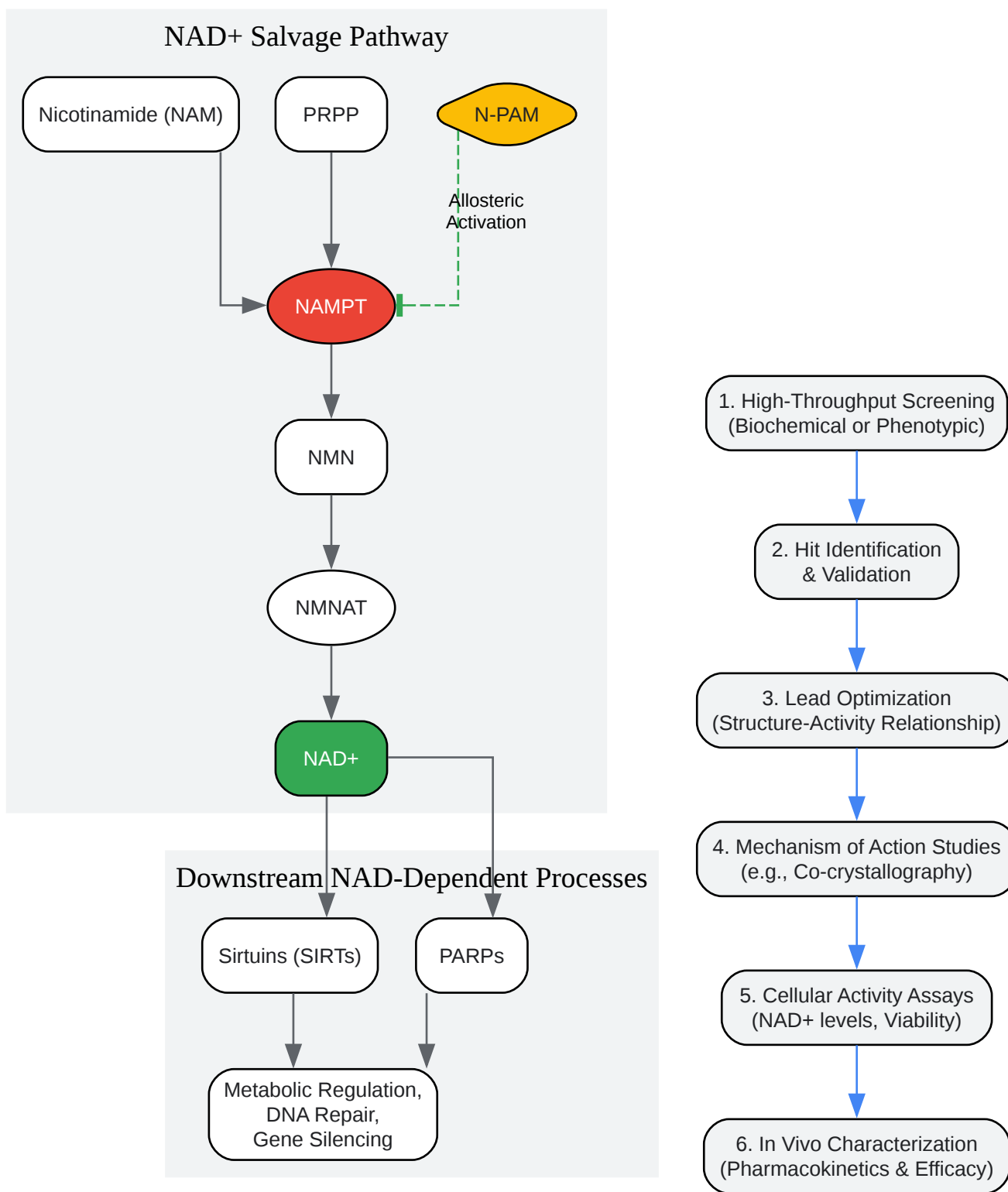
The Role of NAMPT in Cellular Signaling

NAMPT catalyzes the conversion of nicotinamide (NAM) and 5-phosphoribosyl-1-pyrophosphate (PRPP) into nicotinamide mononucleotide (NMN), which is subsequently converted to NAD⁺.^[2] This pathway is essential for replenishing the cellular NAD⁺ pool consumed by enzymes such as sirtuins (SIRT6) and poly(ADP-ribose) polymerases (PARPs).^{[1][2]} These NAD-dependent enzymes regulate a vast array of cellular functions.

- Sirtuins (SIRT6): These NAD-dependent deacetylases modulate gene expression, metabolic pathways, and stress responses. Sirtuin activity is directly linked to NAD⁺ availability, connecting cellular energy status to transcriptional regulation.^{[2][7]}
- Poly(ADP-ribose) Polymerases (PARPs): Crucial for DNA repair and genome integrity, PARPs use NAD⁺ as a substrate to synthesize poly(ADP-ribose) chains at sites of DNA damage.^[1]
- Inflammatory Signaling: NAMPT itself, particularly its extracellular form (eNAMPT), can act as a cytokine, activating pro-inflammatory pathways through receptors like Toll-like receptor 4 (TLR4), leading to the production of MMPs and other inflammatory mediators.^{[8][9]}

By activating NAMPT, N-PAMs can elevate intracellular NAD⁺ levels, thereby enhancing the activity of sirtuins and other NAD-dependent enzymes, which is a potential therapeutic strategy for age-related and metabolic disorders.^[5]

NAMPT-Mediated NAD⁺ Biosynthesis Pathway



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References

- 1. [Frontiers | The function of nicotinamide phosphoribosyl transferase \(NAMPT\) and its role in diseases \[frontiersin.org\]](#)
- 2. [Nampt: Linking NAD biology, metabolism, and cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [Drug discovery targeting nicotinamide phosphoribosyltransferase \(NAMPT\): Updated progress and perspectives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 4. [pubs.acs.org \[pubs.acs.org\]](#)
- 5. [A mechanism of allosteric modulation of nicotinamide phosphoribosyltransferase to elevate cellular NAD+ - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [Discovery of small-molecule activators of nicotinamide phosphoribosyltransferase \(NAMPT\) and their preclinical neuroprotective activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 7. [mdpi.com \[mdpi.com\]](#)
- 8. [Extracellular nicotinamide phosphoribosyltransferase: role in disease pathophysiology and as a biomarker - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [Visfatin/PBEF/Nampt induces EMMPRIN and MMP-9 production in macrophages via the NAMPT-MAPK \(p38, ERK1/2\)-NF-κB signaling pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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